

Application Notes and Protocols for Measuring the Half-Life of Tellurium-132

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Compound of Interest

Compound Name: Tellurium-132

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Application Notes

Introduction

Tellurium-132 (^{132}Te) is a significant fission product with a half-life that is crucial for various applications, including nuclear medicine, environmental monitoring, and reactor safety assessments. As a parent isotope in the $^{132}\text{Te}/^{132}\text{I}$ generator system, it provides the short-lived Iodine-132 (^{132}I), a valuable diagnostic radionuclide. Accurate determination of the half-life of ^{132}Te is essential for the precise calibration of these generators and for dose calculations in nuclear medicine and radiological protection.

This document provides a detailed experimental protocol for the measurement of the half-life of ^{132}Te using gamma-ray spectroscopy with a High-Purity Germanium (HPGe) detector. The methodology is based on the principle of measuring the decrease in the activity of a ^{132}Te sample over time by quantifying the intensity of characteristic gamma rays emitted from its daughter nuclide, ^{132}I , which is in transient equilibrium with ^{132}Te .

Principle of Measurement

Tellurium-132 decays via beta emission to Iodine-132 (^{132}I) with a half-life of approximately 3.2 days.^{[1][2]} The daughter nuclide, ^{132}I , is also radioactive and decays with a much shorter half-life of about 2.3 hours, emitting several characteristic gamma rays. Due to the significant difference in their half-lives, a state of transient equilibrium is established between ^{132}Te and ^{132}I .

after a certain period. In this state, the activity of the daughter ^{132}I appears to decay with the half-life of the parent ^{132}Te .

The half-life of ^{132}Te can, therefore, be determined by measuring the activity of the prominent gamma-ray peaks of ^{132}I over a period comparable to the half-life of ^{132}Te . By plotting the natural logarithm of the net peak area (which is proportional to the activity) against time, a linear relationship is obtained. The decay constant (λ) can be determined from the slope of this line, and the half-life ($T_{1/2}$) can then be calculated using the following equation:

$$T_{1/2} = \ln(2) / \lambda$$

Experimental Data

Published Half-Life Values of Tellurium-132

Half-Life (days)	Uncertainty (days)	Reference
3.204	0.013	ChemLin[1]
3.2037	-	Periodic Table
3.2	-	PubMed[2]

Experimental Protocols

Materials and Equipment

- **Tellurium-132 Source:** A calibrated source of ^{132}Te , typically obtained from the separation of fission products.[3] The source should be in a stable, sealed container suitable for gamma spectroscopy.
- **High-Purity Germanium (HPGe) Detector:** A coaxial HPGe detector with high energy resolution is recommended.[4][5]
- **Lead Shielding:** To minimize background radiation.[4]
- **Data Acquisition System (DAS):** A multi-channel analyzer (MCA) and associated electronics (e.g., ORTEC, Canberra).[4][5]

- Gamma Spectroscopy Software: For data acquisition and analysis (e.g., Genie 2000, Maestro, GammaVision).[5]
- Standard Calibration Sources: A set of certified gamma-ray sources (e.g., ^{137}Cs , ^{60}Co , ^{152}Eu) for energy and efficiency calibration.

Experimental Setup

- Detector Preparation:
 - Ensure the HPGe detector is properly cooled with liquid nitrogen and has been allowed to stabilize for at least 4-6 hours.
 - Apply the recommended high voltage bias to the detector.
- Energy and Efficiency Calibration:
 - Place the standard calibration sources at a reproducible geometry in front of the detector.
 - Acquire a gamma-ray spectrum for each calibration source.
 - Perform an energy and efficiency calibration of the spectrometer system using the known gamma-ray energies and emission probabilities of the calibration sources. This calibration should cover the energy range of the prominent ^{132}I gamma rays.
- Background Measurement:
 - Remove all sources from the vicinity of the detector.
 - Acquire a background spectrum for a sufficiently long time to obtain good counting statistics. This background spectrum will be subtracted from the ^{132}Te sample spectra.[6]

Measurement Procedure

- Source Placement: Place the ^{132}Te source in a fixed and reproducible position in front of the HPGe detector. The source-to-detector distance should be chosen to ensure a dead time of less than 10% to minimize pile-up effects.[7]

- Sequential Spectrum Acquisition:
 - Start acquiring a gamma-ray spectrum of the ^{132}Te source. The acquisition time for each spectrum should be long enough to obtain statistically significant counts in the ^{132}I photopeaks of interest (e.g., 667.7 keV and 772.6 keV).
 - Record the start time and duration of each acquisition.
 - Repeat the spectrum acquisition at regular intervals over a period of at least two to three half-lives of ^{132}Te (approximately 7-10 days). The frequency of measurements can be higher at the beginning and then reduced as the activity decreases.

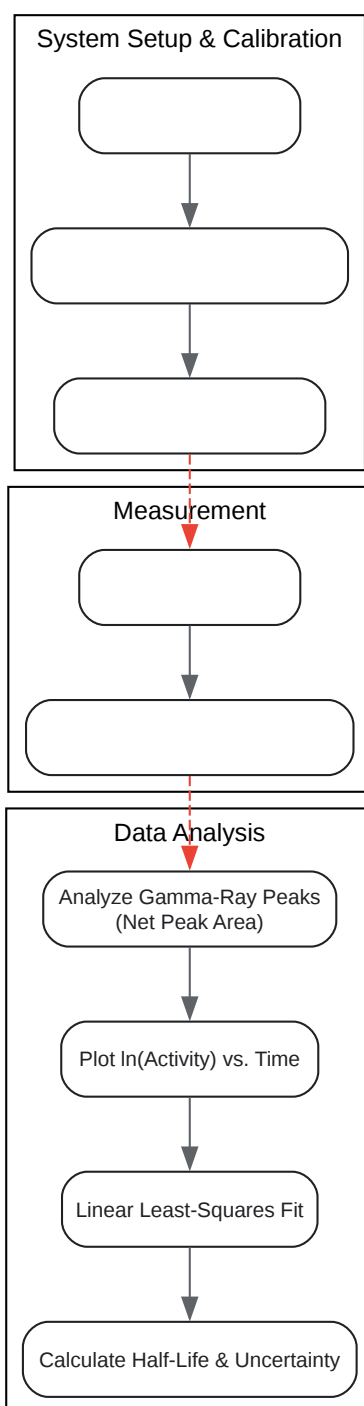
Data Analysis

- Peak Analysis:
 - For each acquired spectrum, identify the prominent gamma-ray peaks of ^{132}I .
 - Determine the net peak area (total counts in the peak minus the background continuum) for one or more of the well-defined, interference-free peaks. The use of gamma spectroscopy software with automated peak fitting routines is recommended.
 - Calculate the uncertainty in the net peak area.
- Decay Correction:
 - The net peak area is proportional to the activity of ^{132}I at the time of measurement.
- Half-Life Calculation:
 - For each measurement, calculate the natural logarithm of the net peak area ($\ln(A)$).
 - Plot $\ln(A)$ versus the time of measurement.
 - Perform a weighted linear least-squares fit to the data points. The slope of the resulting line is equal to the negative of the decay constant ($-\lambda$).
 - Calculate the half-life of ^{132}Te using the formula: $T_{1/2} = -\ln(2) / \text{slope}$.

- Determine the uncertainty in the half-life from the uncertainty in the slope of the linear fit.

Visualizations

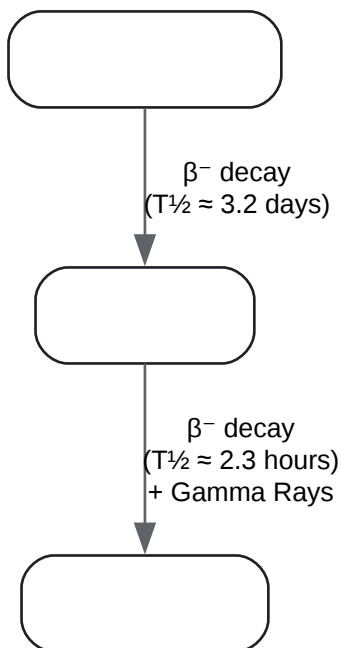
Experimental Workflow for Tellurium-132 Half-Life Measurement



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Caption: Workflow for ^{132}Te half-life measurement.

Simplified Decay of Tellurium-132



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Caption: Decay pathway of **Tellurium-132**.

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